

what is the chemical structure of 3-hydroxyvaleric acid

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Compound of Interest

Compound Name: 3-Hydroxyvaleric acid

Cat. No.: B126782

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An In-depth Technical Guide to 3-Hydroxyvaleric Acid

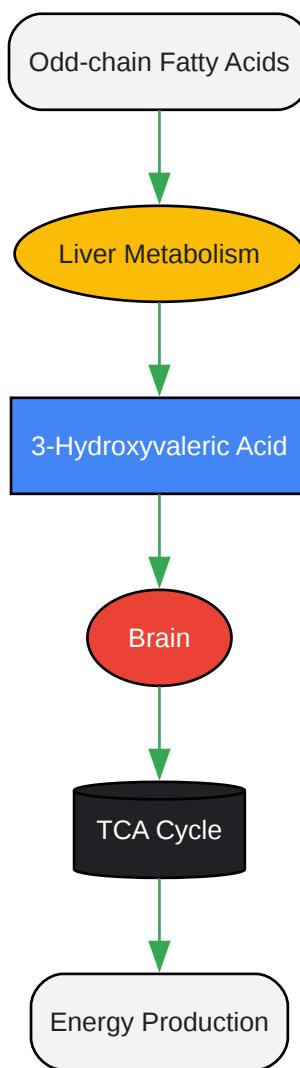
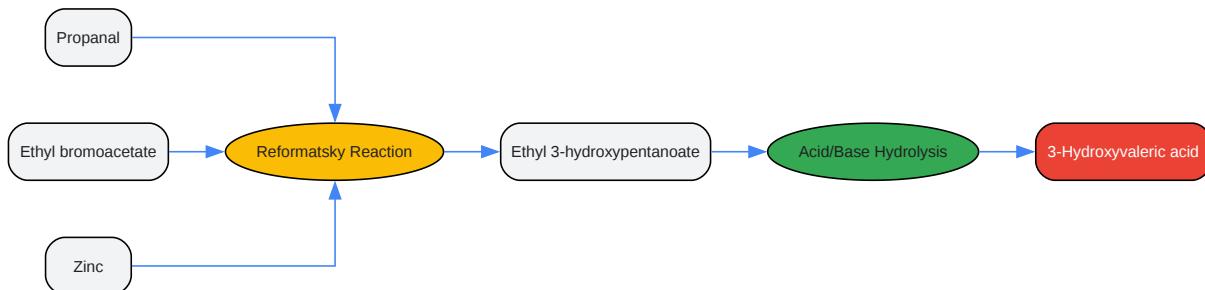
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **3-hydroxyvaleric acid**, a molecule of interest in metabolic research and as a building block for biodegradable polymers.

Chemical Identity and Structure

3-Hydroxyvaleric acid, systematically named 3-hydroxypentanoic acid, is a five-carbon short-chain fatty acid.^{[1][2]} It is characterized by a hydroxyl group at the third carbon position (the β -carbon). This compound is also classified as a ketone body.^{[1][2]}

Below is a two-dimensional representation of the chemical structure of **3-hydroxyvaleric acid**, generated using the DOT language.



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References

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- 2. 3-HYDROXPENTANOIC ACID | 10237-77-1 [chemicalbook.com](https://www.chemicalbook.com/Chemical-Product-Search/Chemical-Product-Search-10237-77-1.htm)
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